

L-Serine Benzyl Ester: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Benzyl 2-amino-3-hydroxypropanoate*

Cat. No.: *B3187787*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information, handling protocols, and emergency procedures for L-Serine benzyl ester. The following sections detail the compound's properties, potential hazards, and best practices for its use in a laboratory setting to ensure the safety of all personnel.

Chemical and Physical Properties

L-Serine benzyl ester is a derivative of the amino acid L-serine, commonly used in peptide synthesis and other organic reactions.^{[1][2]} It is typically available as a white to off-white powder or crystalline solid.^{[3][4]} The hydrochloride salt form is also common and is readily soluble in water.^{[1][5]}

Table 1: Physical and Chemical Properties of L-Serine Benzyl Ester and its Hydrochloride Salt

Property	L-Serine Benzyl Ester	L-Serine Benzyl Ester Hydrochloride	Source(s)
Molecular Formula	C ₁₀ H ₁₃ NO ₃	C ₁₀ H ₁₃ NO ₃ · HCl	[3][6]
Molecular Weight	195.21 g/mol	231.68 g/mol	[3][6]
Appearance	White to off-white powder	White crystalline solid	[4][7]
Melting Point	92 - 102 °C (for Fmoc-protected)	Approximately 175°C (decomposition)	[1][7]
Solubility	Data not readily available	Soluble in water	[1][5]
Storage Temperature	0-8 °C (for Fmoc-protected)	-20°C	[3][7]

Safety and Hazard Information

The toxicological properties of L-Serine benzyl ester have not been fully investigated.[8] Therefore, it should be handled with care, assuming it may be harmful. Some sources suggest that certain amino acid esters can have high nicotinic activity and may be lethal at low doses in animal studies, with the cause of death being asphyxia due to respiratory muscle paralysis.[8]

GHS Hazard Classification:

There is some inconsistency in the GHS classification for L-Serine benzyl ester and its derivatives across different suppliers. Some safety data sheets (SDS) for related compounds, such as Boc-L-Serine benzyl ester, indicate potential for skin irritation, eye irritation, and respiratory irritation.[9] However, other sources state that L-Serine benzyl ester hydrochloride does not meet the criteria for classification in any hazard class.[10] Given this ambiguity, it is prudent to handle the compound as potentially hazardous.

Potential Hazards:

- Inhalation: May cause respiratory tract irritation.[6]

- Skin Contact: May cause skin irritation.[6]
- Eye Contact: May cause serious eye irritation.[6]
- Ingestion: The effects of ingestion are not well-documented, but it should be avoided.

Standard Operating Procedures for Safe Handling

The following protocols are recommended for handling L-Serine benzyl ester in a laboratory setting.

Personal Protective Equipment (PPE)

Proper PPE is essential to minimize exposure.[11]

- Eye Protection: Chemical safety goggles or glasses that meet ANSI Z.87.1 standards should be worn.[4] A face shield may be necessary if there is a risk of splashing.[4]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[12] Gloves should be inspected before use and changed immediately if contaminated.[4]
- Body Protection: A laboratory coat should be worn and kept buttoned.[4] Long pants and closed-toe shoes are required.[4]
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.[3][12] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[13]

Handling and Storage

- Handling: Avoid creating dust.[14] Use in a well-ventilated area or in a chemical fume hood.[13] Wash hands thoroughly after handling.[15] Avoid contact with skin, eyes, and clothing.[14]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[14] Keep away from incompatible materials such as strong oxidizing agents.[10] Some forms of L-Serine benzyl ester require storage at reduced temperatures (e.g., -20°C).[3] Always check the supplier's recommendations.

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[14\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[8\]](#) Remove contaminated clothing. Seek medical attention if irritation persists.[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[8\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[14\]](#)

Spill Response

For a small powder spill:

- Alert personnel in the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Gently cover the spill with a damp paper towel or use a light mist of water to prevent the powder from becoming airborne.[\[16\]](#)
- Carefully sweep the material into a suitable container for disposal.[\[1\]](#) Avoid dry sweeping which can generate dust.[\[14\]](#)
- Decontaminate the area with a suitable cleaning solution.
- Dispose of contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[16\]](#)

For a large spill, evacuate the area and contact your institution's emergency response team.

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[14\]](#)
- Specific Hazards: Upon combustion, it may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.[\[16\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[14\]](#)

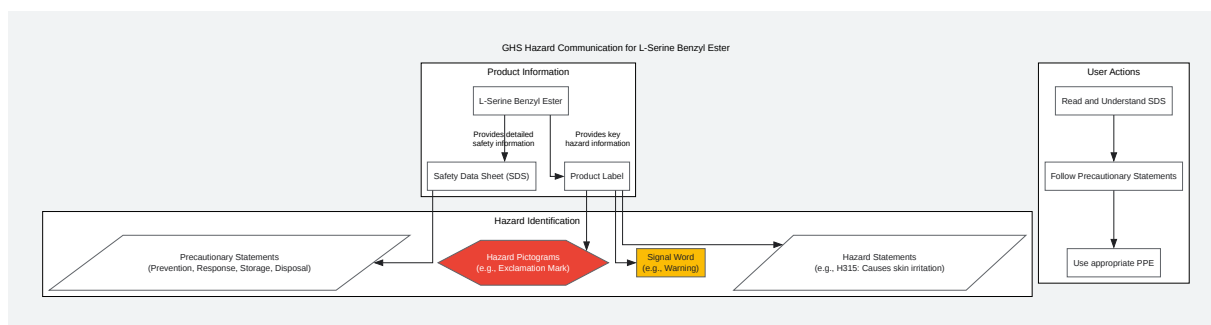
Disposal Considerations

Dispose of L-Serine benzyl ester and any contaminated materials as hazardous waste.[\[14\]](#)

Follow all federal, state, and local regulations for chemical waste disposal.[\[16\]](#) Do not allow the material to enter drains or waterways.[\[14\]](#)

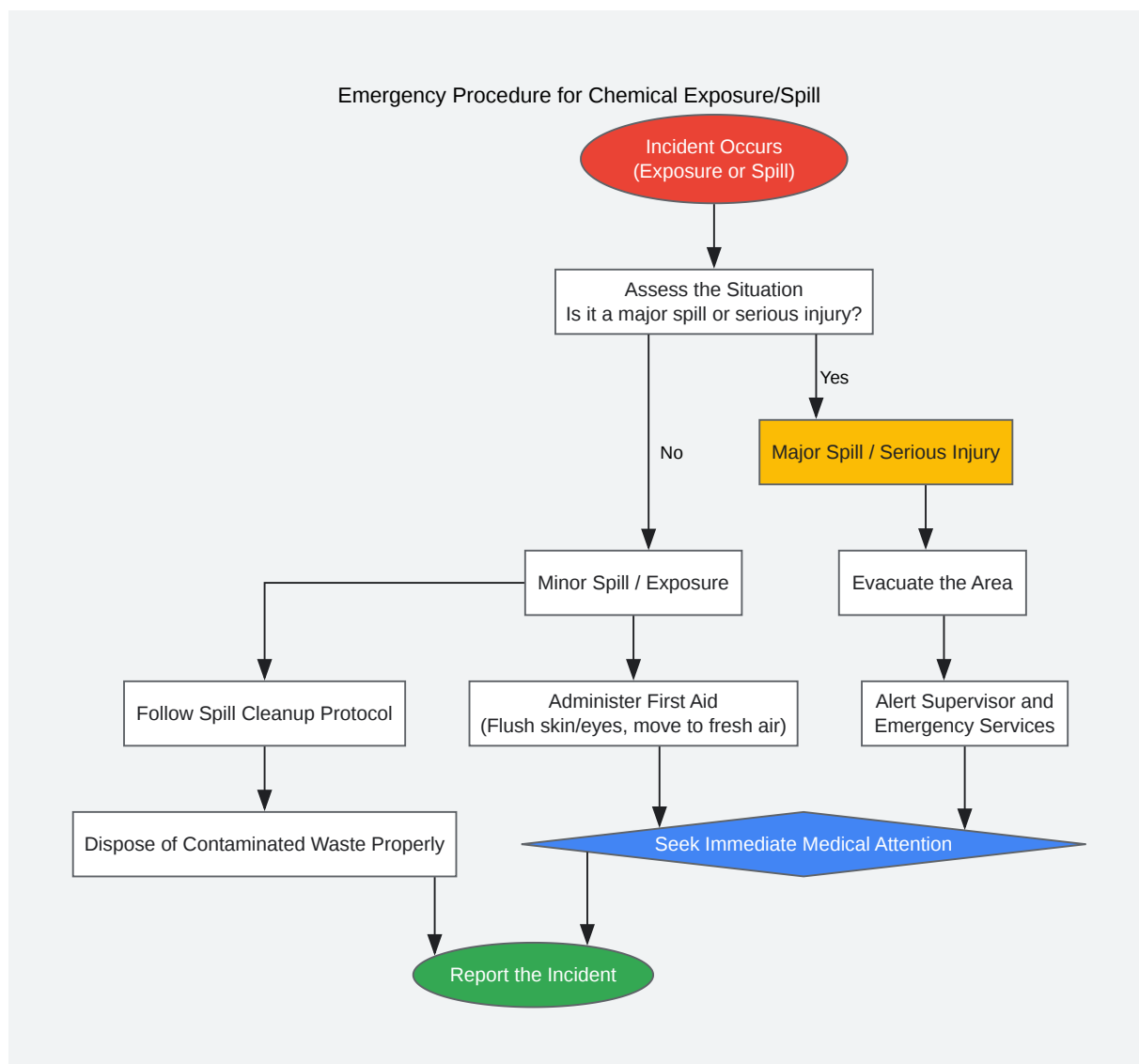
Visualized Workflows

The following diagrams illustrate key safety and emergency workflows.



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Caption: GHS Hazard Communication Workflow.



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Caption: Emergency Procedure Flowchart.

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